

An In-depth Technical Guide to Methyl 3-amino-5-bromo-2-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl 3-amino-5-bromo-2-hydroxybenzoate*

Cat. No.: *B176696*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 3-amino-5-bromo-2-hydroxybenzoate is a substituted aromatic compound with the CAS number 141761-82-2.^{[1][2]} Its chemical structure, featuring an amino group, a bromine atom, and a hydroxyl group on a methyl benzoate scaffold, makes it a molecule of interest in synthetic organic chemistry and potentially in the development of novel therapeutic agents. This technical guide provides a comprehensive overview of its properties, synthesis, and potential applications, with a focus on data relevant to researchers in the pharmaceutical and chemical sciences.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Methyl 3-amino-5-bromo-2-hydroxybenzoate** is fundamental for its application in research and development. The key properties are summarized in the table below. While some physical properties like melting and boiling points are not readily available in the searched literature, the available data provides a foundational understanding of the compound.

Property	Value	Source
CAS Number	141761-82-2	[1][2]
Molecular Formula	C ₈ H ₈ BrNO ₃	[1][3][4]
Molecular Weight	246.06 g/mol	[3][4]
IUPAC Name	methyl 3-amino-5-bromo-2-hydroxybenzoate	[3]
Solubility	While not quantitatively defined in the available literature, some sources suggest solubility in water. Further experimental validation is required.	
Melting Point	Not available in the searched literature.	
Boiling Point	Not available in the searched literature.	

Synthesis

A detailed experimental protocol for the synthesis of **Methyl 3-amino-5-bromo-2-hydroxybenzoate** has been reported, primarily involving the reduction of a nitro-substituted precursor.[4]

Experimental Protocol: Synthesis from Methyl 5-bromo-2-hydroxy-3-nitrobenzoate[4]

Materials:

- Methyl 5-bromo-2-hydroxy-3-nitrobenzoate
- Methanol (MeOH)
- Activated Iron Powder

- Saturated Ammonium Chloride (NH_4Cl) solution
- Diatomaceous earth
- Silica gel (80-100 mesh)

Procedure:

- A mixture of Methyl 5-bromo-2-hydroxy-3-nitrobenzoate (0.5 mol) and methanol (1000 mL) is prepared in a suitable reaction vessel.
- Activated iron powder (2 mol) is added to the mixture in a single portion.
- The reaction mixture is heated to a gentle reflux.
- Saturated ammonium chloride solution (1.5 mol) is added dropwise to the refluxing mixture.
- The reaction is maintained at reflux for 3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- Diatomaceous earth (200 g) is added, and the mixture is filtered to remove the iron catalyst and other solids.
- The filter cake is washed thoroughly with hot methanol.
- The filtrates are combined, and the solvent is removed under reduced pressure.
- The crude product is purified by flash chromatography on a silica gel column (80-100 mesh) to yield **Methyl 3-amino-5-bromo-2-hydroxybenzoate**.

Yield: Approximately 78%.^[4]

// Nodes Start [label="Methyl 5-bromo-2-hydroxy-3-nitrobenzoate\n+ Methanol", fillcolor="#F1F3F4", fontcolor="#202124"]; Reagents [label="Activated Iron Powder\nSaturated NH4Cl (aq)", fillcolor="#F1F3F4", fontcolor="#202124"]; Reaction [label="Reflux, 3 hours", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFFFFF"]; Workup [label="Cooling,

Filtration\n(with Diatomaceous Earth)", fillcolor="#FBBC05", fontcolor="#202124"]; Purification [label="Solvent Removal &\nFlash Chromatography", fillcolor="#34A853", fontcolor="#FFFFFF"]; Product [label="Methyl 3-amino-5-bromo-2-hydroxybenzoate", shape=box, style="filled,rounded", fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Edges Start -> Reaction; Reagents -> Reaction; Reaction -> Workup; Workup -> Purification; Purification -> Product; }

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. CAS No. 141761-82-2 | Chemsrce [chemsrc.com]
- 3. Methyl 3-amino-5-bromo-2-hydroxybenzoate | C₈H₈BrNO₃ | CID 15665683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 3-amino-5-bromo-2-hydroxybenzoate 95+% synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-amino-5-bromo-2-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176696#methyl-3-amino-5-bromo-2-hydroxybenzoate-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com